

# 4-(2-Fluorophenoxy)aniline physicochemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(2-Fluorophenoxy)aniline

Cat. No.: B1310748

[Get Quote](#)

An In-Depth Technical Guide to the Physicochemical Properties of **4-(2-Fluorophenoxy)aniline**

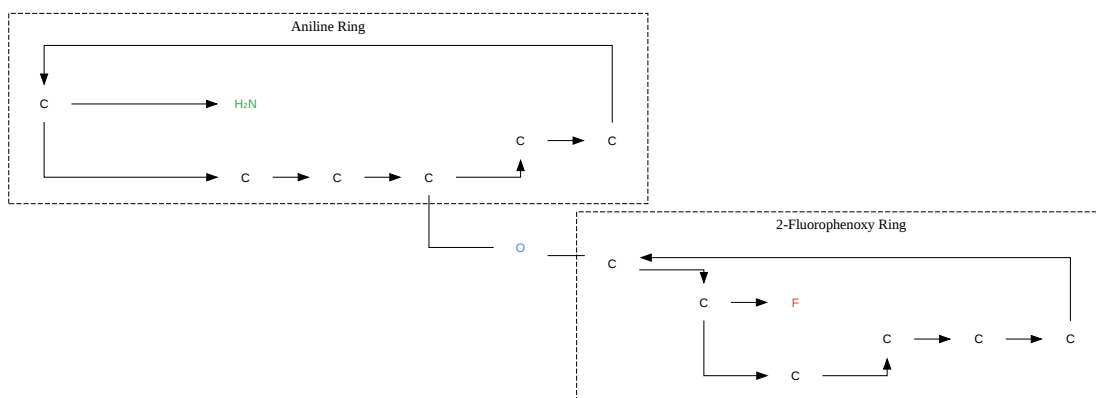
## Abstract

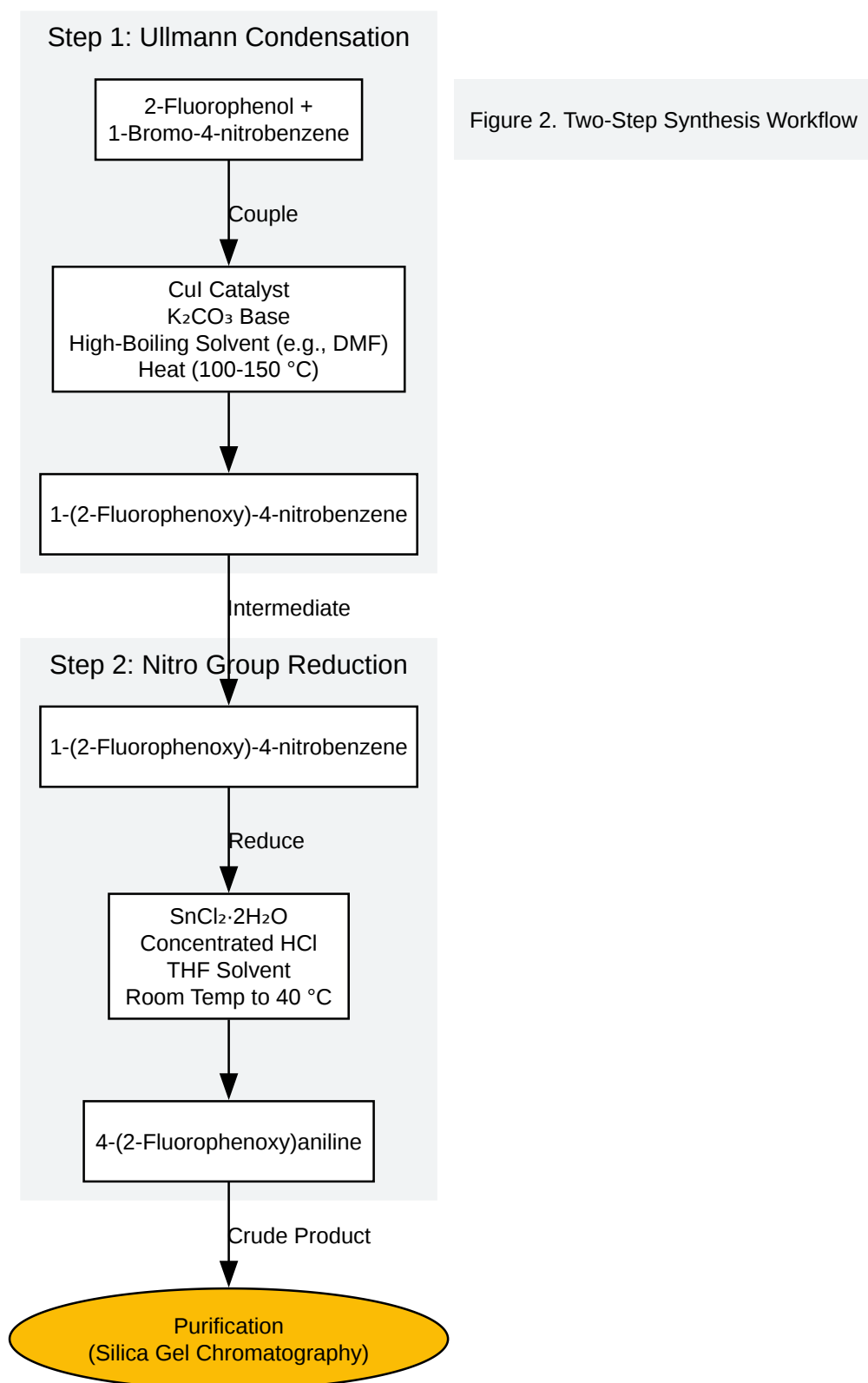
This technical guide provides a comprehensive overview of the core physicochemical properties, spectroscopic profile, and synthetic methodologies for **4-(2-Fluorophenoxy)aniline** (PubChem CID: 5126073). As a fluorinated diaryl ether amine, this compound serves as a valuable and versatile building block in medicinal chemistry and materials science. Its structure, featuring a fluorophenoxy moiety linked to an aniline ring, imparts unique electronic and conformational properties that are of significant interest to researchers in drug development and polymer chemistry. This document synthesizes key data on its chemical identity, structural characteristics, and delineates field-proven protocols for its synthesis and characterization, offering a holistic resource for scientists and researchers.

## Chemical Identity and Structural Elucidation

The foundational step in utilizing any chemical entity is a precise understanding of its structure and fundamental properties. **4-(2-Fluorophenoxy)aniline** is an aromatic compound characterized by a 2-fluorophenoxy group ether-linked to the fourth position of an aniline molecule.

Figure 1. Chemical Structure of 4-(2-Fluorophenoxy)aniline





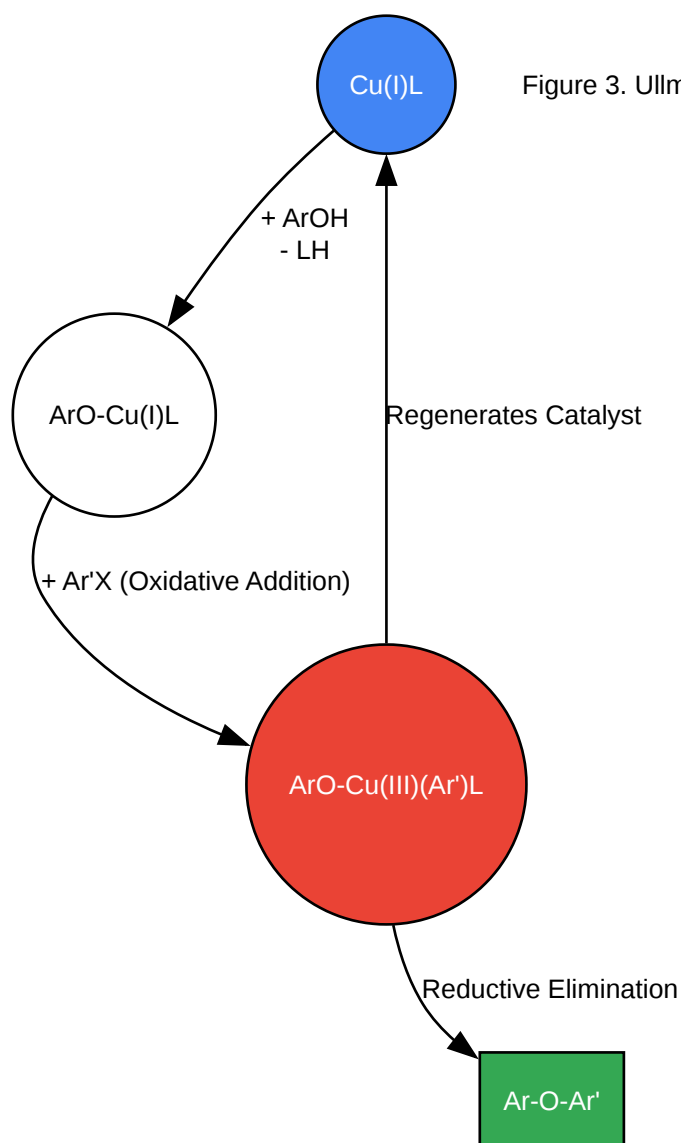


Figure 3. Ullmann Condensation Catalytic Cycle

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [4-(2-Fluorophenoxy)aniline physicochemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1310748#4-2-fluorophenoxy-aniline-physicochemical-properties\]](https://www.benchchem.com/product/b1310748#4-2-fluorophenoxy-aniline-physicochemical-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)